

An In-depth Technical Guide to Isonitrosoacetone: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Isonitrosoacetone

CAS No.: 17280-41-0

Cat. No.: B3420131

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This guide provides a comprehensive technical overview of **isonitrosoacetone**, a versatile organic compound. Designed for researchers, chemists, and professionals in drug development, this document delves into the core physicochemical properties, synthesis protocols, spectroscopic signatures, and critical applications of this molecule, moving beyond a simple data sheet to offer field-proven insights and the causality behind its chemical behavior.

Molecular Identity and Structure

Isonitrosoacetone, also known by its IUPAC name (1E)-1-hydroxyiminopropan-2-one, is a simple yet functionally rich molecule.^[1] It belongs to the class of oximes, containing a hydroxylamino group (=N-OH) attached to a ketone framework.^[1] This unique combination of functional groups dictates its chemical personality, making it a subject of interest in both synthetic chemistry and pharmacology.

Its identity is cataloged under several identifiers, with the most common being CAS Number 306-44-5.^{[1][2][3]} However, due to tautomerism and different registration entries, it may also be associated with other CAS numbers like 17280-41-0 and 31915-82-9.^{[1][4][5]} Common

synonyms include MINA (mono**isonitrosoacetone**), pyruvaldoxime, and 2-oxopropanal 1-oxime.[3][5][6]

The structural foundation of **isonitrosoacetone** is prone to tautomerism, existing in equilibrium between the more stable keto-oxime form and the nitroso-enol form. This equilibrium is fundamental to understanding its reactivity.

Caption: Tautomeric equilibrium of **Isonitrosoacetone**.

Physicochemical Properties: A Quantitative Overview

The physical and chemical properties of **isonitrosoacetone** are summarized below. These data points are critical for designing experiments, purification procedures, and formulation strategies.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ NO ₂	[2] [3] [6]
Molecular Weight	87.08 g/mol	[1] [3] [4]
Appearance	Colorless to slightly yellow solid, often as leaflets or needles.	[3] [7]
Melting Point	69 °C	[2] [3] [6]
Boiling Point	193 °C at 760 mmHg	[2] [6]
Density	1.1 g/cm ³	[2] [6]
pKa	8.39 (at 25 °C)	[3] [6]
Flash Point	70.6 °C	[2] [6]
Vapor Pressure	0.126 mmHg at 25 °C	[6]
LogP	0.03540	[2] [6]
Hydrogen Bond Donor Count	1	[6]
Hydrogen Bond Acceptor Count	3	[6]

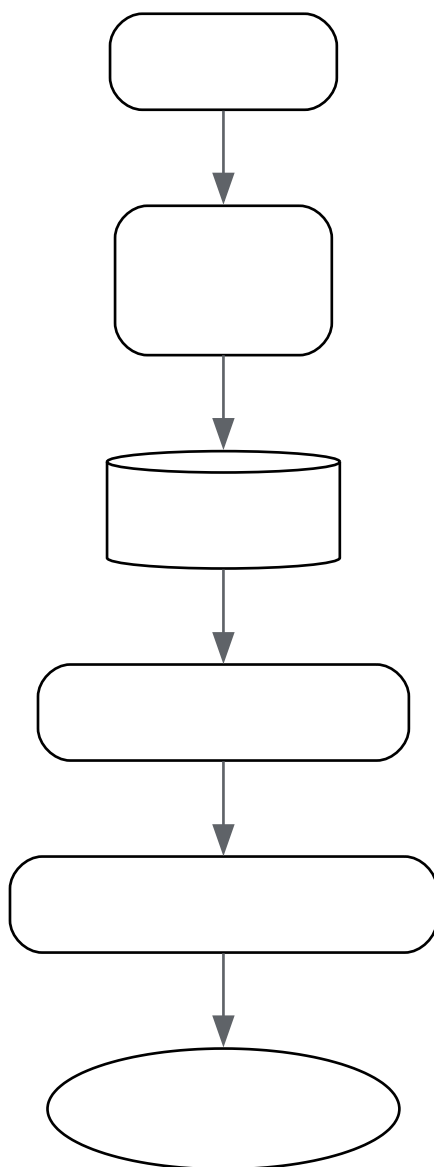
Solubility Profile: **Isonitrosoacetone** exhibits diverse solubility, a key consideration for its use as a reagent and in biological assays.

- Freely Soluble: Water, Ether.[\[3\]](#)
- Moderately Soluble: Warm Chloroform, Benzene, Carbon Tetrachloride.[\[3\]](#)
- Practically Insoluble: Petroleum Ether.[\[3\]](#)
- Other: Soluble in DMSO and alkalies (forming yellow solutions).[\[3\]](#)[\[4\]](#)

Synthesis and Experimental Protocols

Isonitrosoacetone is accessible through the nitrosation of acetone or its derivatives. The choice of nitrosating agent and reaction conditions is crucial for achieving high purity and yield. The underlying principle involves the reaction of an enol or enolate with a source of the nitrosonium ion (NO^+).

One established laboratory-scale method involves the use of an alkyl nitrite in the presence of an acid catalyst.[3]



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Caption: General workflow for the synthesis of **Isonitrosoacetone**.

Protocol: Synthesis via Methyl Nitrite

This protocol is based on classical methods and is chosen for its reliability in a standard laboratory setting.[3]

Causality: The reaction is performed at low temperatures (0 °C) to control the exothermic nature of the nitrosation and to minimize the formation of side products. The acid catalyst (HCl) is essential for generating the active nitrosating species from methyl nitrite.

Methodology:

- **Preparation:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve acetone in anhydrous ether.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice-salt bath.
- **Catalysis:** Slowly introduce gaseous hydrogen chloride (HCl) or a saturated ethereal HCl solution to catalyze the reaction.
- **Addition of Nitrosating Agent:** Add methyl nitrite dropwise via the dropping funnel while maintaining the temperature at 0 °C and stirring vigorously. The reaction mixture will typically change color.
- **Reaction Completion:** After the addition is complete, allow the mixture to stir for an additional 1-2 hours at low temperature.
- **Workup:** Carefully neutralize the excess acid with a mild base (e.g., sodium bicarbonate solution). Separate the ethereal layer and wash it with brine.
- **Isolation:** Dry the ether layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system like ether/petroleum ether or by sublimation, which yields shiny needles.[3]

Self-Validation: The purity of the final product must be confirmed by melting point analysis (should be sharp at ~69 °C) and spectroscopic methods (NMR, IR) as detailed in Section 5.

Chemical Reactivity and Applications

The utility of **isonitrosoacetone** stems from the reactivity of its dual functional groups. It serves as a valuable intermediate in organic synthesis and has been investigated for important pharmacological activities.^{[5][7]}

Intermediate in Organic Synthesis

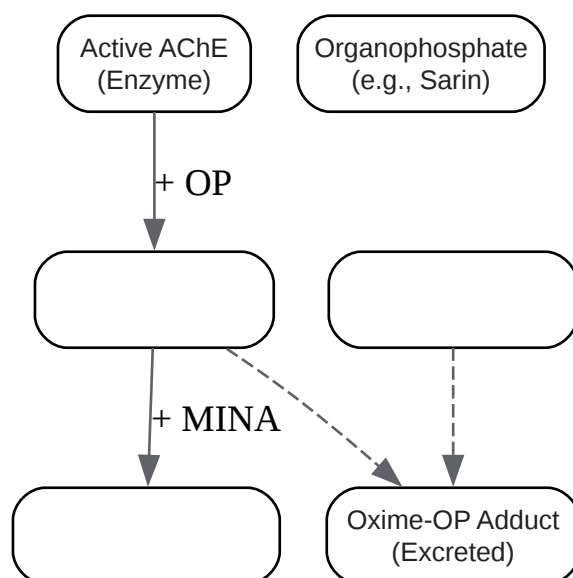
The isonitroso group is a versatile handle for constructing more complex molecules. It can participate in condensation reactions and is a precursor for nitrogen-containing heterocycles, which are prevalent scaffolds in medicinal chemistry.^[5] Its ability to act as a bidentate ligand allows it to chelate with metal ions, making it useful in coordination chemistry.^[5]

Acetylcholinesterase (AChE) Reactivator

A significant area of research for **isonitrosoacetone** (MINA) is its role as a reactivator of acetylcholinesterase (AChE) inhibited by organophosphorus compounds (OPs), such as nerve agents and pesticides.^{[4][8]}

Mechanism of Action: OP compounds phosphorylate a critical serine residue in the active site of AChE, rendering the enzyme inactive. This leads to an accumulation of the neurotransmitter acetylcholine, causing a cholinergic crisis. Oxime reactivators like MINA work by nucleophilically attacking the phosphorus atom of the OP-AChE conjugate, removing the inhibiting group and regenerating the functional enzyme.^[8]

Recent studies have shown that MINA has a beneficial effect on both central and peripheral AChE.^[8] While its affinity for the inhibited enzyme is low, it demonstrates moderate to high reactivity, making it a compound of interest in the development of broad-spectrum nerve agent antidotes.^[8]



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Caption: Role of MINA in reactivating OP-inhibited AChE.

Spectroscopic Characterization

Spectroscopic analysis is indispensable for confirming the structure and purity of **isonitrosoacetone**. The expected spectral features are directly correlated with its molecular structure.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups.[9]
 - $\sim 3200\text{-}3600\text{ cm}^{-1}$ (broad): O-H stretch of the oxime group. The broadness is due to hydrogen bonding.
 - $\sim 2800\text{-}3000\text{ cm}^{-1}$: C-H stretch from the methyl group.
 - $\sim 1680\text{-}1710\text{ cm}^{-1}$: A strong C=O stretch from the ketone group.
 - $\sim 1620\text{-}1650\text{ cm}^{-1}$: C=N stretch of the oxime.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR provides information on the electronic environment and connectivity of hydrogen atoms.[10]

- Singlet (~2.3 ppm): Corresponds to the three protons of the methyl (CH_3) group adjacent to the carbonyl.
- Singlet (~7.5 ppm): Represents the single proton of the C-H group attached to the oxime.
- Broad Singlet (>10 ppm): The acidic proton of the oxime's hydroxyl (-OH) group. Its chemical shift can be variable and it may exchange with D_2O .
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight and can reveal fragmentation patterns.[\[9\]](#)[\[11\]](#)
 - Molecular Ion Peak (M^+): A peak at $m/z = 87$, corresponding to the molecular weight of $\text{C}_3\text{H}_5\text{NO}_2$.
 - Key Fragments: Common fragmentation may involve the loss of NO, OH, or the acetyl group (CH_3CO), providing further structural evidence.

Safety, Handling, and Storage

Proper handling of **isonitrosoacetone** is essential due to its potential hazards.

- Hazards: It is classified as a skin, eye, and respiratory irritant.[\[1\]](#)[\[2\]](#) It is harmful if swallowed, inhaled, or in contact with skin.[\[12\]](#)
- Handling: All work should be conducted in a chemical fume hood.[\[2\]](#) Personal protective equipment (PPE), including laboratory clothing, chemical-resistant gloves, and safety goggles, is mandatory.[\[2\]](#) Avoid creating dust and avoid contact with heat, flames, and sparks.[\[2\]](#)
- Storage: Store in a cool, dry, and dark place in a tightly sealed container.[\[4\]](#)[\[7\]](#) Recommended storage is refrigerated at 2-8 °C for short-term use and -20 °C for long-term stability.[\[2\]](#)[\[4\]](#)
- Incompatibilities: Avoid strong oxidizing agents.[\[2\]](#)
- Decomposition: Hazardous combustion products include carbon monoxide and nitrogen oxides.[\[2\]](#)

References

- Chemsrsrc. (n.d.). **isonitrosoacetone** | CAS#:306-44-5. Retrieved January 30, 2026, from [\[Link\]](#)
- LookChem. (n.d.). **ISONITROSOACETONE** | 306-44-5. Retrieved January 30, 2026, from [\[Link\]](#)
- ChemBK. (2024, April 10). **ISONITROSOACETONE**. Retrieved January 30, 2026, from [\[Link\]](#)
- Chemical Synthesis. (n.d.). Cas no 306-44-5 (**Isonitrosoacetone**). Retrieved January 30, 2026, from [\[Link\]](#)
- DrugFuture. (n.d.). **Isonitrosoacetone**. Retrieved January 30, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Isonitrosoacetone**. PubChem Compound Database. Retrieved January 30, 2026, from [\[Link\]](#)
- Leah4sci. (2013, January 22). Spectroscopy Introduction: Using NMR, IR, and Mass Spec in Organic Chemistry [Video]. YouTube. Retrieved January 30, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). US3201468A - Preparation of alpha-isonitrosoketones by nitrosation of ketones.
- ResearchGate. (2005). An Improved Synthesis of Isonitrosoacetanilides. Retrieved January 30, 2026, from [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. Retrieved January 30, 2026, from [\[Link\]](#)
- Michigan State University. (n.d.). Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. Retrieved January 30, 2026, from [\[Link\]](#)
- Course Hero. (n.d.). Organic Chemistry Ir And Nmr Cheat Sheet. Retrieved January 30, 2026, from [\[Link\]](#)
- Chemistry Steps. (n.d.). Identifying Unknown from IR, NMR, and Mass Spectrometry. Retrieved January 30, 2026, from [\[Link\]](#)

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Sources

- 1. Isonitrosoacetone | C₃H₅NO₂ | CID 6399095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. isonitrosoacetone | CAS#:306-44-5 | Chemsrce [chemsrc.com]
- 3. Isonitrosoacetone [drugfuture.com]
- 4. medkoo.com [medkoo.com]
- 5. 306-44-5(Isonitrosoacetone) | Kuujia.com [kuujia.com]
- 6. lookchem.com [lookchem.com]
- 7. chembk.com [chembk.com]
- 8. bocsci.com [bocsci.com]
- 9. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 10. youtube.com [youtube.com]
- 11. Identifying Unknown from IR, NMR, and Mass Spectrometry - Chemistry Steps [chemistrysteps.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
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